

Compound Stewardship Guide: 2-Fluoro-6-methoxypyridin-3-amine

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Compound of Interest

Compound Name: 2-Fluoro-6-methoxypyridin-3-amine

CAS No.: 1227602-55-2

Cat. No.: B2678705

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Document Type: Technical Safety & Handling Whitepaper CAS Registry Number: 1227602-55-2 (Free Base) Version: 2.0 (Scientific Operations)

Executive Summary & Chemical Profile

2-Fluoro-6-methoxypyridin-3-amine is a highly functionalized pyridine scaffold frequently utilized in the synthesis of kinase inhibitors and complex heterocyclic pharmaceuticals. Its structural value lies in the 3-amino group (a versatile nucleophile for Buchwald-Hartwig couplings or amide formations) and the 2-fluoro substituent, which modulates pKa and metabolic stability in final drug candidates.

However, this utility comes with specific stability and toxicity risks. The electron-rich nature of the amino group, combined with the lipophilicity induced by the fluorine and methoxy groups, necessitates strict handling protocols to prevent oxidative degradation and ensure operator safety.

Chemical Identity Table

Property	Specification
IUPAC Name	2-Fluoro-6-methoxypyridin-3-amine
CAS Number	1227602-55-2
Molecular Formula	C ₆ H ₇ FN ₂ O
Molecular Weight	142.13 g/mol
Physical State	Solid (Off-white to pale yellow powder)
Solubility	Soluble in DMSO, Methanol, DCM; sparingly soluble in water.
Key Reactivity	Nucleophilic amine; susceptible to N-oxidation; acid-sensitive (demethylation).

Hazard Identification & Toxicological Logic

Unlike generic SDS documents, this section analyzes the mechanism of toxicity to inform better safety decisions.

The "Fluorine Effect" on Toxicity

The presence of the fluorine atom at the C2 position, adjacent to the amine, significantly alters the physicochemical properties of the pyridine ring.

- Lipophilicity:** The fluorine and methoxy groups increase the compound's LogP compared to a simple aminopyridine. This enhances dermal absorption, meaning skin contact is a primary route of systemic exposure.
- Metabolic Activation:** Aminopyridines can undergo bioactivation to reactive iminoquinone species. While the methoxy group blocks the para-position, the ortho-amino structure still poses a risk for forming reactive metabolites if ingested.

GHS Classification (Predicted/Analogous)

Based on structural analogs (e.g., 2-aminopyridine, 2-fluoro-3-aminopyridine).

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[1]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).[1]



Critical Warning: Treat this compound as a potential neurotoxin. Aminopyridines are known voltage-gated potassium channel blockers. Symptoms of overexposure may include tremors, gait abnormalities, and hypersensitivity.

Operational Handling & Storage Protocols

To maintain the "Scientific Integrity" of your research, the purity of this intermediate must be preserved against oxidation.

Environmental Control (The Inert Loop)

The 3-amino group is electron-rich. Exposure to atmospheric oxygen, especially in solution or under light, can lead to the formation of N-oxides or oxidative dimerization (azo formation), appearing as a darkening of the solid (yellow

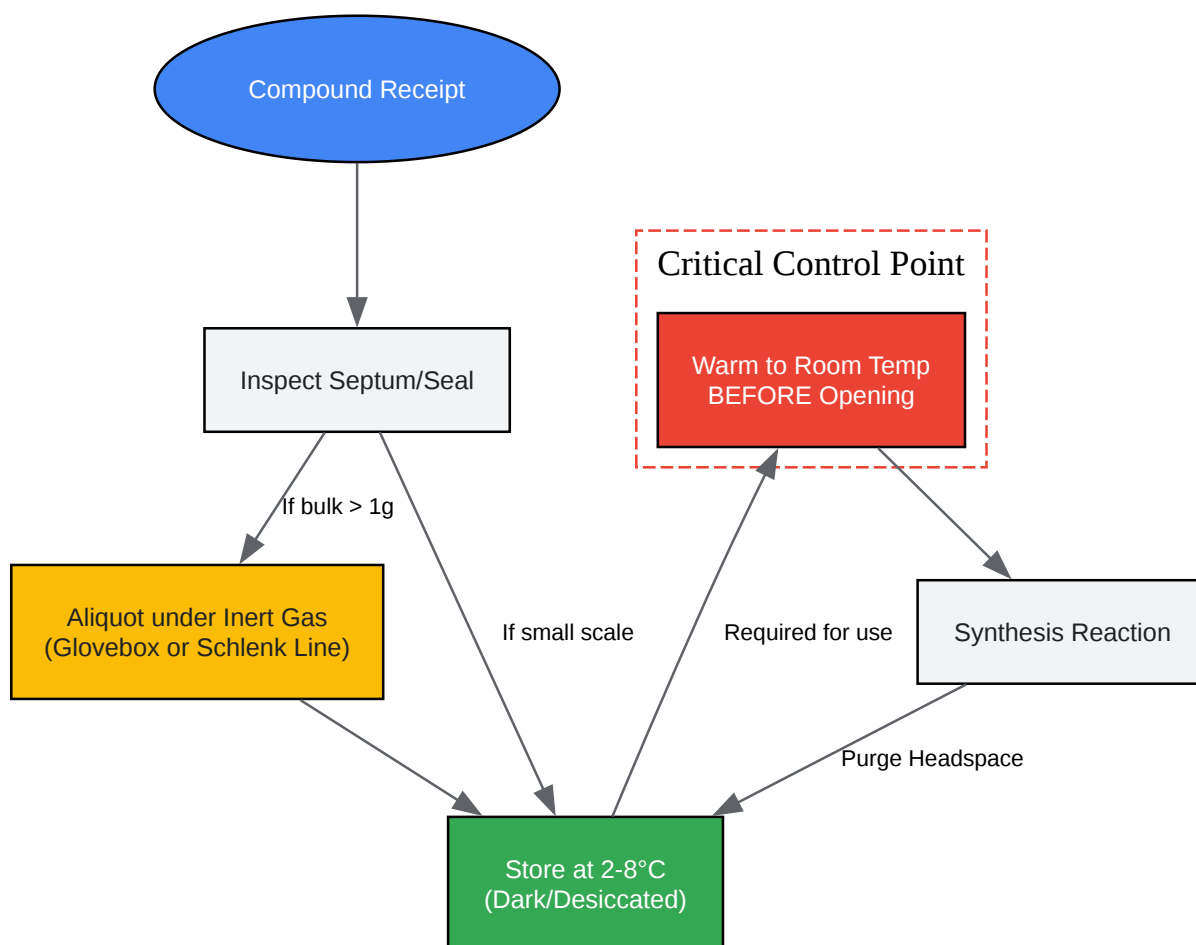
brown).

Protocol:

- Receipt: Do not open the commercial vial until ready to use.
- Storage: Store at 2–8°C (Refrigerated). Long-term storage (>3 months) should be at -20°C.
- Atmosphere: Purge headspace with Argon or Nitrogen after every use.

Workflow Visualization: Purity Maintenance

The following diagram outlines the decision logic for handling this compound to prevent degradation.



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Figure 1: Logic flow for maintaining compound integrity. Note the critical step of warming to room temperature before opening to prevent condensation and hydrolysis.

Synthesis & Reaction Safety

When utilizing **2-Fluoro-6-methoxypyridin-3-amine** in synthesis (e.g., S_NAr or Amide coupling):

- Solvent Selection: Avoid protic solvents (MeOH/EtOH) if high temperatures (>100°C) are required, as the 2-fluoro group is susceptible to nucleophilic displacement by the solvent (solvolysis), yielding the 2,6-dimethoxy impurity.
 - Recommended: DMF, DMAc, or Toluene.
- Quench Protocol: Do not acidify aqueous workups below pH 3. The methoxy group can hydrolyze to the pyridone under strong acidic conditions.

Emergency Response & First Aid

This section provides a self-validating response system. If symptom A is observed, Action B is required.

Exposure Response Matrix

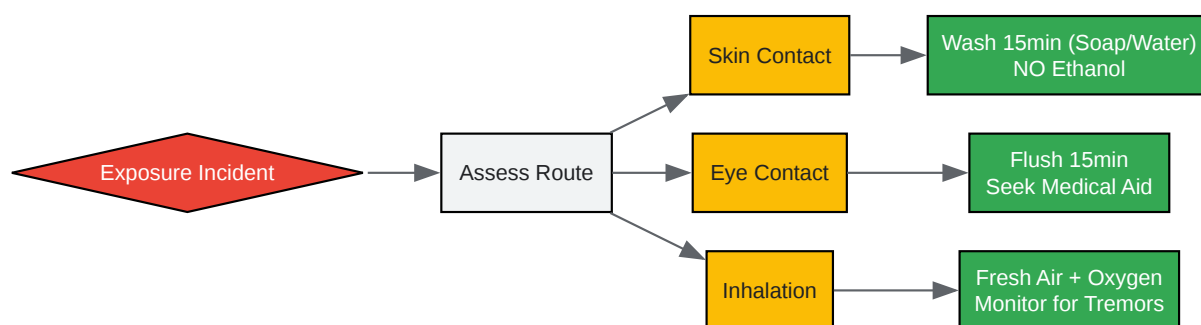
Exposure Route	Immediate Symptom	Action Protocol
Inhalation	Coughing, burning sensation in throat.	Evacuate: Move to fresh air immediately. If breathing is labored, administer oxygen (trained personnel only).
Skin Contact	Redness, itching, potential numbness.	Wash: Drench with water for 15 mins.[2] Use soap.[3] Do not use ethanol (increases absorption).
Eye Contact	Severe pain, lacrimation.	Irrigate: Flush with eyewash station for 15 mins. Hold eyelids open. Consult ophthalmologist.
Ingestion	Nausea, tremors, dizziness.	Medical Emergency: Do NOT induce vomiting. Rinse mouth. [2][4] Transport to ER immediately.

Spill Cleanup Workflow

Scenario: A 5g bottle drops and shatters in the fume hood.

- Isolate: Close the hood sash immediately. Alert nearby personnel.
- PPE Upgrade: Double nitrile gloves (0.11mm min thickness) and P95/N95 respirator if powder is airborne.
- Neutralize/Absorb: Cover spill with Vermiculite or sand.[5] Do not use combustible materials (paper towels) for large piles.
- Disposal: Scoop into a hazardous waste container labeled "Toxic Organic Solid." Clean surface with 10% bleach solution to degrade residues.

Emergency Logic Diagram



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Figure 2: Triage logic for personnel exposure. Quick identification of the route determines the specific decontamination method.

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